

# An In-depth Technical Guide to Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate

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## Compound of Interest

Compound Name: *Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate*

Cat. No.: *B083187*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate** is a heterocyclic compound belonging to the benzo[b]thiophene class of molecules. This class is of significant interest to the medicinal chemistry community due to the broad spectrum of pharmacological activities exhibited by its derivatives, including antimicrobial and anticancer properties. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological activities of **Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate**, based on available scientific literature. While specific biological data for this compound is limited, this document extrapolates potential activities from structurally related analogs to guide future research and drug development efforts.

## Chemical Identity and Properties

**Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate** is identified by the CAS Number 13134-76-4. Its chemical structure and key properties are summarized below.

Chemical Structure:

Caption: Chemical structure of **Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate**.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	13134-76-4	[1]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>3</sub> S	[1]
Molecular Weight	208.23 g/mol	[1]
IUPAC Name	Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate	
SMILES	<chem>COC(=O)C1=C(O)C2=C(S1)C=CC=C2</chem>	
Melting Point	104 °C	[2]
Appearance	Solid	

## Synthesis

A key method for the synthesis of **Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate** is through a nitro displacement reaction, as reported by James R. Beck in 1973.[2]

## Experimental Protocol: Synthesis via Nitro Displacement[2]

This procedure involves the reaction of a substituted methyl o-nitrobenzoate with methyl thioglycolate in the presence of a base.

Materials:

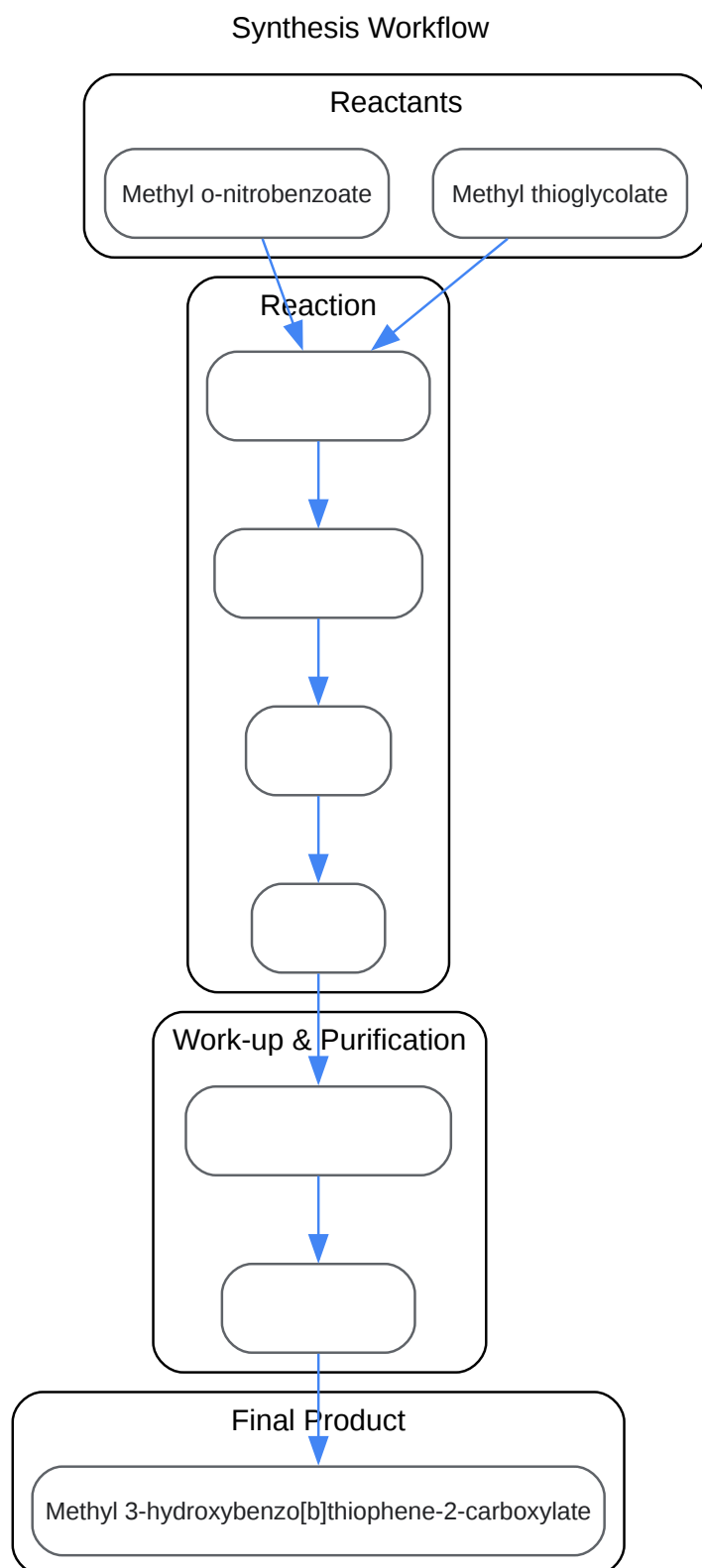
- Substituted methyl o-nitrobenzoate (30 mmol)
- Methyl thioglycolate (4.0 mL)
- Lithium hydroxide (2.5 g)

- Dimethylformamide (DMF) (60 mL)
- Ice bath

Procedure:

- To a well-stirred, cold solution (ice bath) containing the substituted methyl o-nitrobenzoate and methyl thioglycolate in DMF, slowly add lithium hydroxide portionwise.
- Stir the mixture. The progress of the reaction can be monitored by thin-layer chromatography.
- Upon completion, the product can be isolated and purified by crystallization.

The following diagram illustrates the general workflow for this synthesis.



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Caption: General workflow for the synthesis of the target compound.

## Spectral Data

Detailed spectral data for **Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate** is not readily available in the public domain. However, data for structurally similar compounds can provide valuable reference points for characterization.

Table 2: Reference Spectral Data for Related Benzo[b]thiophene Derivatives

Compound	<sup>1</sup> H NMR (δ, ppm)	<sup>13</sup> C NMR (δ, ppm)	Mass Spec (m/z)	IR (cm <sup>-1</sup> )	Reference
Methyl benzo[b]thiophene-2-carboxylate	7.97-8.02 (m, 2H), 7.32-7.47 (m, 2H), 3.83 (s, 3H)	166.7, 132.6, 130.4, 129.5, 128.8, 128.1, 51.7	192 (M <sup>+</sup> )	Not specified	[3]
(3-Hydroxybenzo[b]thiophen-2-yl)(phenyl)methanone	12.01 (s, 1H), 8.37 (d, 2H), 7.98 (d, 1H), 7.62 (t, 1H), 7.49 (t, 1H)	193.09, 164.22, 137.25, 134.21, 132.95, 131.34, 131.16, 130.75, 130.71, 130.31, 128.30, 127.18, 123.96	299.03 (M <sup>+</sup> ) for nitro-derivative	Not specified	[4]

## Potential Biological Activities and Signaling Pathways

While no specific biological studies on **Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate** have been published, the benzo[b]thiophene scaffold is a well-established pharmacophore with a wide range of biological activities.

## Antimicrobial Activity

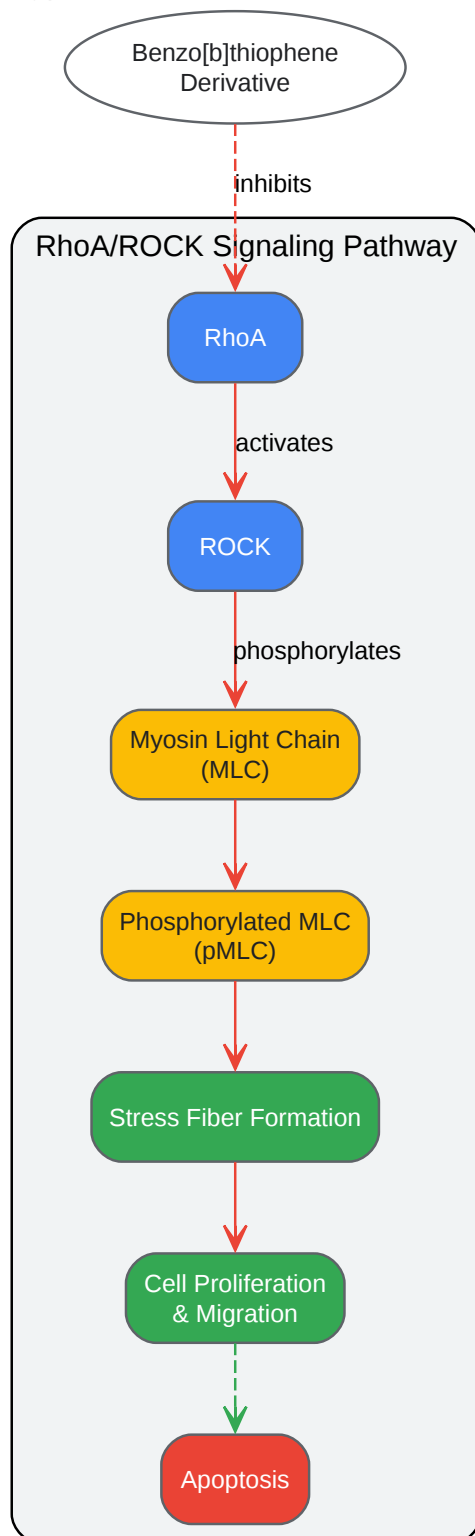
Derivatives of benzo[b]thiophene have demonstrated significant potential as antimicrobial agents. For instance, a series of benzo[b]thiophene acylhydrazones were synthesized and showed activity against multidrug-resistant *Staphylococcus aureus* (MRSA).[5] This suggests that **Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate** could serve as a valuable starting point for the development of novel antibacterial agents.

## Anticancer Activity

The benzo[b]thiophene core is also present in numerous compounds with anticancer properties. A recent study highlighted that benzo[b]thiophene-3-carboxylic acid 1,1-dioxide derivatives can act as anticancer agents by targeting the RhoA/ROCK signaling pathway.[6][7] This pathway is crucial for cellular processes that, when dysregulated, can promote tumor growth and metastasis.[6][7]

Based on this, a hypothetical mechanism of action for a benzo[b]thiophene derivative as an anticancer agent targeting the RhoA/ROCK pathway is depicted below.

## Hypothetical Anticancer Mechanism

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Caption: Hypothetical inhibition of the RhoA/ROCK pathway.

## Conclusion and Future Directions

**Methyl 3-hydroxybenzo[b]thiophene-2-carboxylate** is a readily synthesizable compound that belongs to a class of molecules with significant therapeutic potential. While direct biological data is currently lacking, the known antimicrobial and anticancer activities of its structural analogs strongly suggest that this compound warrants further investigation. Future research should focus on the comprehensive biological screening of **Methyl 3-**

**hydroxybenzo[b]thiophene-2-carboxylate** and its derivatives to elucidate their specific mechanisms of action and to explore their potential as lead compounds in drug discovery programs. The detailed synthesis protocol and compiled reference data in this guide provide a solid foundation for such endeavors.

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